

Synthesis of 4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine

Cat. No.: B3030563

[Get Quote](#)

An In-Depth Guide to the Synthesis of **4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine**

Protocols, Mechanisms, and Applications

Introduction

4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine is a pivotal halogenated and trifluoromethylated heterocyclic compound. With the chemical formula $C_6H_4ClF_3N_2S$ and CAS Number 919116-36-2, this pyrimidine derivative serves as a highly versatile building block in the realms of pharmaceutical and agrochemical development.^[1] Its unique structural arrangement, featuring a reactive chlorine atom at the C4 position, a methylthio group at C2, and an electron-withdrawing trifluoromethyl group at C5, imparts a distinct reactivity profile. This makes it a valuable intermediate for synthesizing a wide array of more complex molecules, including potent bioactive compounds for anticancer therapies and advanced herbicidal agents.^{[2][3]} This guide provides a comprehensive overview of its synthesis, including detailed protocols, mechanistic insights, safety considerations, and key applications.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties is essential for its handling, storage, and application in further synthetic steps.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	919116-36-2	[1]
Molecular Formula	C ₆ H ₄ ClF ₃ N ₂ S	[3]
Molecular Weight	228.62 g/mol	[1]
Appearance	White to yellowish crystalline solid	[3]
Melting Point	92-95 °C	[3]

| Solubility | Soluble in organic solvents such as chloroform, dimethyl sulfide, and dimethylformamide. [\[3\]](#) |

Safety and Handling:

4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine is an organic compound with potential toxicity and should be handled with care.[\[3\]](#)

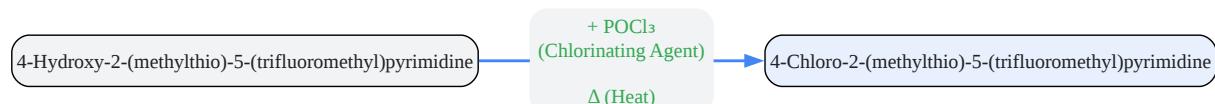
- Personal Protective Equipment (PPE): Always use appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat. All manipulations should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[\[3\]](#)
- Reactivity Hazards: Avoid contact with strong oxidizing agents and combustibles to prevent fire or explosion risks.[\[3\]](#) Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., at 2-8°C).[\[1\]](#)
- Waste Disposal: Dispose of chemical waste and residues in accordance with local, state, and federal regulations.[\[3\]](#)

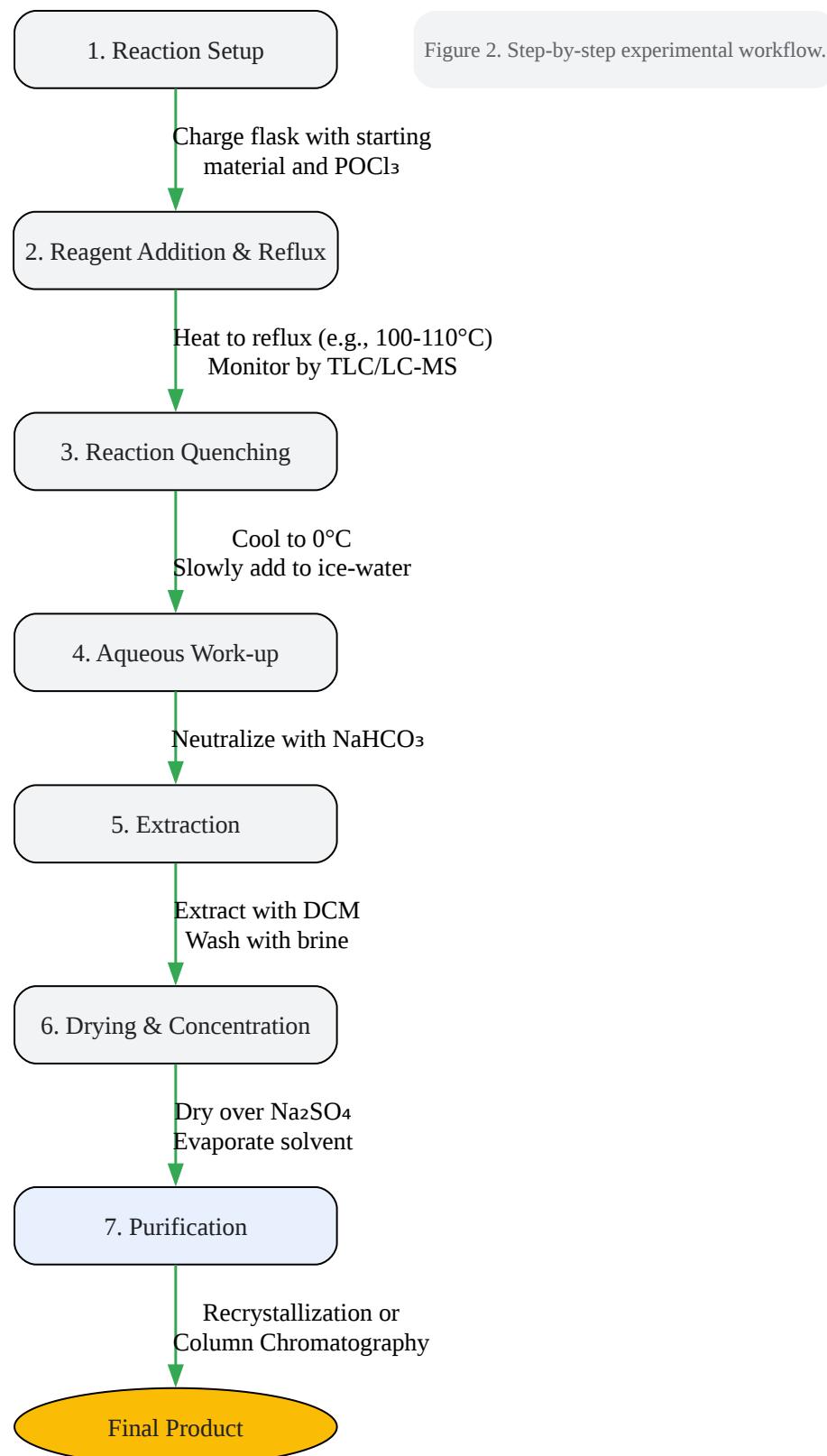
Synthetic Pathway and Mechanism

The most common and reliable synthesis of **4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine** involves the chlorination of its corresponding hydroxyl precursor, 4-hydroxy-2-(methylthio)-6-(trifluoromethyl)pyrimidine (CAS 16097-62-4).[\[4\]](#)[\[5\]](#) This transformation is a standard procedure in heterocyclic chemistry, typically employing phosphorus oxychloride (POCl₃) as both the chlorinating agent and solvent.

Reaction Scheme:

Figure 1. Chlorination of the pyrimidin-4-ol precursor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 919116-36-2|4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine|BLD Pharm [bldpharm.com]
- 2. benchchem.com [benchchem.com]
- 3. chembk.com [chembk.com]
- 4. echemi.com [echemi.com]
- 5. 4-Hydroxy-2-(methylthio)-6-(trifluoromethyl)-pyrimidine [oakwoodchemical.com]
- To cite this document: BenchChem. [Synthesis of 4-Chloro-2-(methylthio)-5-(trifluoromethyl)pyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3030563#synthesis-of-4-chloro-2-methylthio-5-trifluoromethyl-pyrimidine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com